

Gas chromatography-mass spectrometry (GC-MS) analysis of cis-1-Methyl-2-propylcyclohexane

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Compound of Interest		
Compound Name:	cis-1-Methyl-2-propylcyclohexane	
Cat. No.:	B13810613	Get Quote

An Application Note for the Analysis of **cis-1-Methyl-2-propylcyclohexane** using Gas Chromatography-Mass Spectrometry (GC-MS)

Introduction

Cis-1-Methyl-2-propylcyclohexane (C10H20, Molecular Weight: 140.2658 g/mol) is an alkyl-substituted cycloalkane.[1][2][3] Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique ideal for the separation, identification, and quantification of volatile and semi-volatile organic compounds such as cis-1-Methyl-2-propylcyclohexane.[4] [5] This application note provides a detailed protocol for the analysis of cis-1-Methyl-2-propylcyclohexane using GC-MS, intended for researchers, scientists, and professionals in drug development and related fields.

Experimental Protocol

This section details the methodology for the GC-MS analysis of **cis-1-Methyl-2-propylcyclohexane**.

Sample Preparation

Proper sample preparation is crucial for accurate and reproducible results.

Standard Solution Preparation:



- Prepare a stock solution of cis-1-Methyl-2-propylcyclohexane at a concentration of 1
 mg/mL in a volatile organic solvent such as hexane or dichloromethane.[4][6]
- Perform serial dilutions of the stock solution to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, and 100 μg/mL).
- Sample Preparation:
 - For unknown samples, dissolve a precisely weighed amount in a suitable solvent to achieve a concentration within the calibration range.
 - Ensure the final sample solution is free of particulate matter by centrifugation or filtration if necessary.[6]
 - Transfer the final solution to a 1.5 mL glass autosampler vial for analysis.

GC-MS Instrumentation

A standard gas chromatograph coupled with a mass spectrometer is required. The system should include:

- Gas Chromatograph with a capillary column inlet.
- · Autosampler.
- Mass Spectrometer (e.g., Quadrupole).
- Data System for instrument control, data acquisition, and processing.

GC-MS Parameters

The following table outlines the recommended starting parameters for the GC-MS analysis. Optimization may be required based on the specific instrument and application.



Parameter	Value	
Gas Chromatograph		
Column	Non-polar column (e.g., 5% phenyl- methylpolysiloxane)	
Column Dimensions	30 m x 0.25 mm ID, 0.25 μ m film thickness	
Injection Volume	1 μL	
Injector Temperature	250 °C	
Injection Mode	Split (e.g., 20:1 ratio) or Splitless for trace analysis	
Carrier Gas	Helium, constant flow rate of 1.0 mL/min	
Oven Program	Initial temperature 50 °C, hold for 2 min, ramp at 10 °C/min to 250 °C, hold for 5 min	
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI)	
Ionization Energy	70 eV	
Ion Source Temperature	230 °C	
Quadrupole Temperature	150 °C	
Mass Range	m/z 40-300	
Acquisition Mode	Full Scan for qualitative analysis, Selected Ion Monitoring (SIM) for quantitative analysis	
Solvent Delay	3 minutes	

Quantitative Data Summary

The following table summarizes the expected quantitative data for the GC-MS analysis of **cis-1-Methyl-2-propylcyclohexane**.



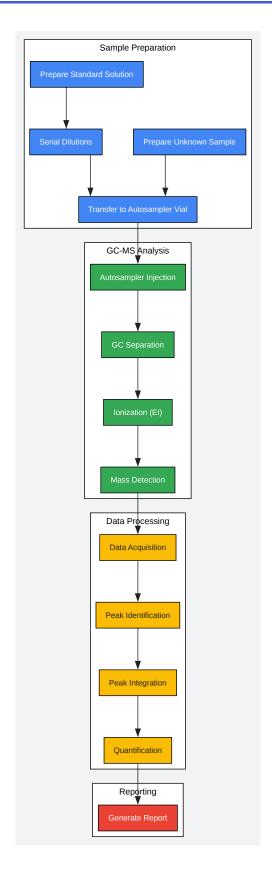
Analyte	CAS Number	Kovats Retention Index (non- polar column)	Expected Retention Time (min)	Characteristi c Mass Fragments (m/z)	Calibration Range (μg/mL)
cis-1-Methyl- 2- propylcyclohe xane	4926-71-0[3]	1042[2][7]	~ 8-12	140 (M+), 111, 97, 83, 69, 55, 41	1 - 100

Note: The expected retention time is an estimate and will vary depending on the specific GC conditions and column used. Characteristic mass fragments are predicted based on typical fragmentation patterns of alkylcyclohexanes.

Visualizations Experimental Workflow

The following diagram illustrates the overall workflow for the GC-MS analysis.





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Caption: Experimental workflow for GC-MS analysis.



GC-MS System Logic

The diagram below illustrates the logical relationship between the components of the GC-MS system.

Caption: Logical diagram of a GC-MS system.

Results and Discussion

Under the specified conditions, **cis-1-Methyl-2-propylcyclohexane** should be well-resolved from other components in a mixture. The resulting chromatogram will show a peak at a characteristic retention time. The mass spectrum of this peak will exhibit a molecular ion (M+) at m/z 140 and a series of fragment ions that can be used for structural confirmation. For quantitative analysis, a calibration curve should be constructed by plotting the peak area against the concentration of the prepared standards. A linear regression with a correlation coefficient (r^2) > 0.99 is typically desired.

Conclusion

This application note provides a comprehensive and detailed protocol for the qualitative and quantitative analysis of **cis-1-Methyl-2-propylcyclohexane** using GC-MS. The described methodology, including sample preparation, instrument parameters, and data analysis, offers a reliable starting point for researchers. The provided workflows and data summaries serve as a valuable resource for the implementation of this analytical method in a laboratory setting.

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